

Application Notes and Protocols for Nonyl 10-bromodecanoate Reactions

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Compound of Interest

Compound Name: Nonyl 10-bromodecanoate

Cat. No.: B15552597

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Introduction

Nonyl 10-bromodecanoate is a lipid molecule intermediate that can be utilized in the synthesis of various bioactive compounds and drug delivery systems. Its bifunctional nature, possessing a terminal bromine atom and a long alkyl ester chain, makes it a versatile building block for introducing lipophilic moieties or for subsequent chemical modifications. This document provides detailed experimental protocols for the synthesis of **Nonyl 10-bromodecanoate** via Fischer esterification of 10-bromodecanoic acid and nonyl alcohol, along with its characterization data.

Data Presentation

Table 1: Reactant and Product Properties

Compound	Molecular Formula	Molecular Weight (g/mol)	Physical State
10-Bromodecanoic Acid	C ₁₀ H ₁₉ BrO ₂	251.16	White Solid
Nonyl Alcohol (Nonan-1-ol)	C ₉ H ₂₀ O	144.25	Colorless Liquid
Nonyl 10-bromodecanoate	C ₁₉ H ₃₇ BrO ₂	377.40	Not specified

Table 2: Experimental Conditions and Expected Outcome for the Synthesis of **Nonyl 10-bromodecanoate**

Parameter	Value
Reactants	
10-Bromodecanoic Acid	1.0 equivalent
Nonyl Alcohol	1.5 equivalents
Catalyst	
Sulfuric Acid (conc.)	0.1 equivalents
Solvent	Toluene
Reaction Temperature	Reflux (approx. 110-120 °C)
Reaction Time	4-6 hours
Work-up Procedure	Aqueous wash, drying, and solvent evaporation
Purification	Column Chromatography
Expected Yield	85-95%

Experimental Protocols

Protocol 1: Synthesis of 10-Bromodecanoic Acid

This protocol describes the synthesis of the precursor, 10-bromodecanoic acid, from 10-bromodecan-1-ol.

Materials:

- 10-bromodecan-1-ol
- Acetone
- Chromium trioxide (CrO_3)
- Concentrated Sulfuric Acid (H_2SO_4)
- Water (H_2O)
- Diethyl ether
- Sodium sulfate (Na_2SO_4), anhydrous
- Petroleum ether
- Silica gel for column chromatography
- Dichloromethane (CH_2Cl_2)

Procedure:

- In a flask equipped with a magnetic stirrer and cooled to $-5\text{ }^\circ\text{C}$, dissolve 10-bromodecan-1-ol (0.17 mol) in 130 mL of acetone.
- Separately, prepare a chromic acid solution by carefully dissolving chromium trioxide (0.26 mol) in 25 mL of water and then slowly adding 22.5 mL of concentrated sulfuric acid while keeping the solution cool in an ice bath.
- Slowly add the prepared chromic acid solution to the solution of 10-bromodecan-1-ol at a rate that maintains the reaction temperature at or below $0\text{ }^\circ\text{C}$.
- After the addition is complete, continue stirring the reaction mixture at $0\text{ }^\circ\text{C}$ for 2 hours.

- Remove the cooling bath and allow the mixture to stir at room temperature overnight.
- Transfer the reaction mixture to a separatory funnel and extract the product with diethyl ether (3 x 250 mL).
- Wash the combined organic layers with water (250 mL) and then with brine (250 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using dichloromethane as the eluent.
- Recrystallize the purified product from petroleum ether to yield 10-bromodecanoic acid as a white solid.

Protocol 2: Synthesis of Nonyl 10-bromodecanoate via Fischer Esterification

This protocol details the acid-catalyzed esterification of 10-bromodecanoic acid with nonyl alcohol.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

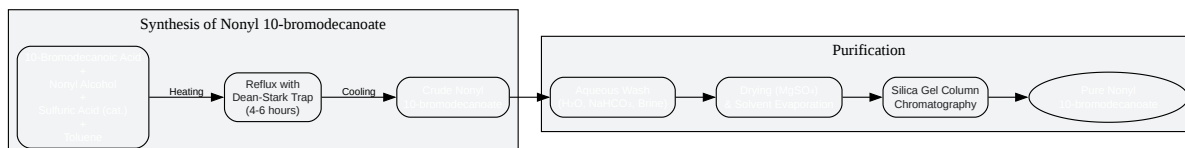
- 10-Bromodecanoic acid
- Nonyl alcohol (Nonan-1-ol)
- Concentrated Sulfuric Acid (H_2SO_4)
- Toluene
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 10-bromodecanoic acid (1.0 eq), nonyl alcohol (1.5 eq), and toluene.
- Slowly add a catalytic amount of concentrated sulfuric acid (0.1 eq) to the mixture.
- Heat the reaction mixture to reflux and collect the water generated in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 4-6 hours when no more water is collected.
- Cool the reaction mixture to room temperature and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Nonyl 10-bromodecanoate**.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the pure ester.

Visualization of the Experimental Workflow



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References

- 1. NMR Tables [chemdata.r.umn.edu]
- 2. Fischer Esterification [organic-chemistry.org]
- 3. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
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